

Physicochemical Characteristics of Meralein Sodium: An In-depth Technical Guide

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Compound of Interest

Compound Name: Meralein sodium

Cat. No.: B1676291

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Introduction

Meralein sodium is an organomercurial compound that has been historically utilized for its antiseptic and disinfectant properties. As with many organometallic compounds, a thorough understanding of its physicochemical characteristics is paramount for any research, development, or formulation activities. This guide provides a comprehensive overview of the known physicochemical properties of **Meralein sodium**, details relevant experimental protocols for their determination, and illustrates key concepts through structured data and diagrams.

Core Physicochemical Properties

Available quantitative and qualitative data for **Meralein sodium** are summarized below. It is important to note that specific experimental values for some properties, such as melting point and pKa, are not readily available in publicly accessible literature, likely due to the compound's age and limited recent research.

Identification and Structure

Property	Value	Source
Chemical Name	o-[6-hydroxy-5-(hydroxymercuri)-2,7-diiodo-3-oxo-3H-xanthen-9-yl]benzenesulfonic acid sodium salt	[1]
CAS Number	4386-35-0	[1]
Molecular Formula	C ₁₉ H ₉ HgI ₂ NaO ₇ S	[2]
Synonyms	Sodium Meralein, Merodicein	[1]

Molecular and Physical Characteristics

A summary of the key molecular and physical data for **Meralein sodium** is presented in Table 1.

Table 1: Molecular and Physical Properties of **Meralein Sodium**

Property	Value	Source
Molecular Weight	858.72 g/mol	[2]
Appearance	Green scales that turn dark red upon pulverizing.	[1]
Solubility	Soluble in water.	[1]
Aqueous Solution	Slightly fluorescent.	[1]
Melting Point	Data not available.	
pKa	Data not available.	

Experimental Protocols

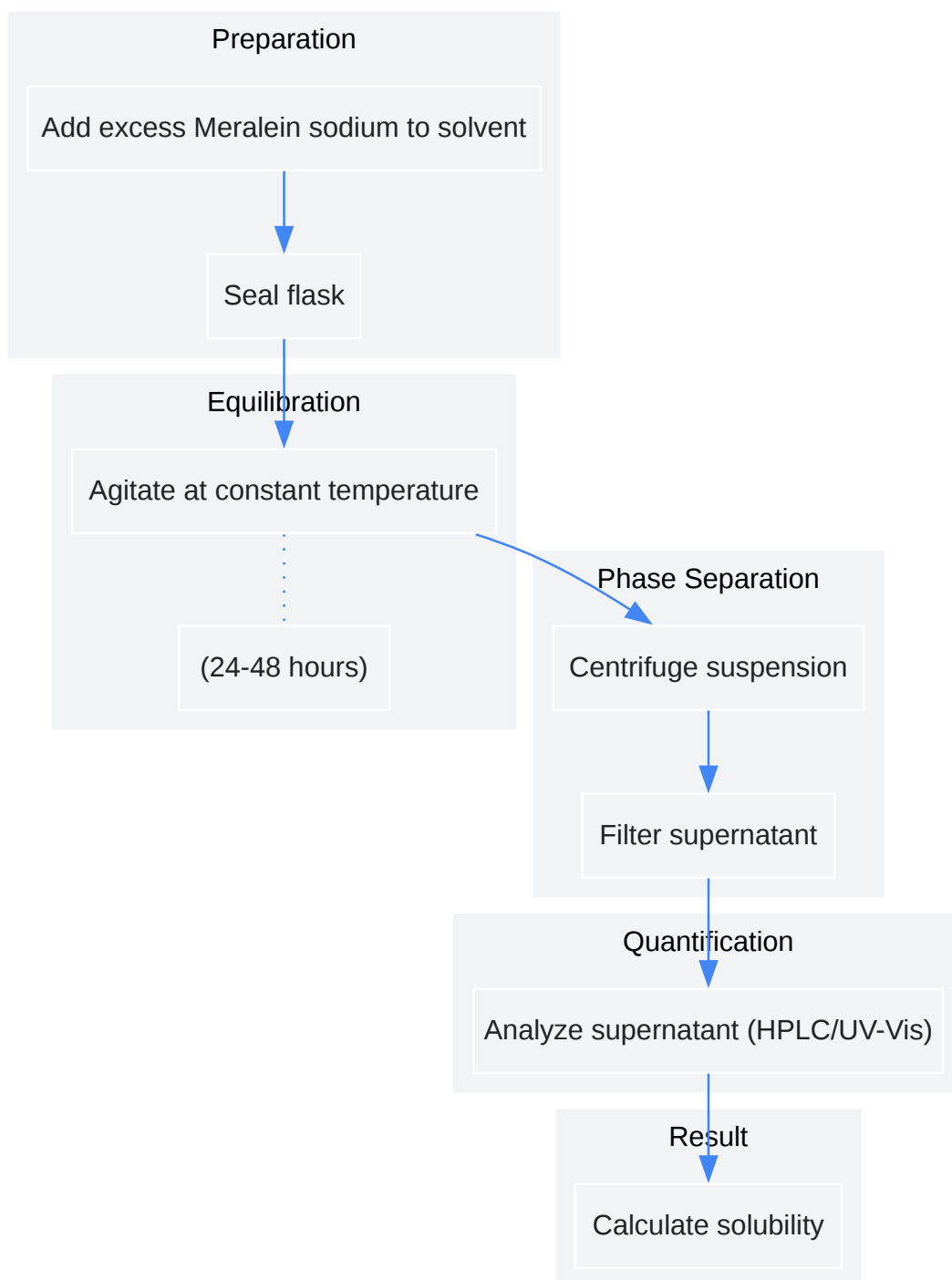
Given the absence of specific reported experimental values for several of **Meralein sodium**'s physicochemical properties, this section details standardized protocols that can be employed by researchers to determine these characteristics.

Determination of Aqueous Solubility (Shake-Flask Method)

The shake-flask method is a well-established protocol for determining the equilibrium solubility of a compound.

Methodology:

- **Preparation:** An excess amount of solid **Meralein sodium** is added to a known volume of deionized water or a relevant buffer system in a sealed flask.
- **Equilibration:** The flask is agitated (e.g., using an orbital shaker) at a constant, controlled temperature (typically 25 °C or 37 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, the suspension is allowed to stand to permit the sedimentation of undissolved solid. The supernatant is then carefully separated from the solid phase by centrifugation and/or filtration through a non-adsorptive filter (e.g., 0.22 µm PVDF).
- **Quantification:** The concentration of **Meralein sodium** in the clear supernatant is determined using a suitable analytical technique, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- **Calculation:** The solubility is expressed as the concentration of the saturated solution (e.g., in mg/mL or mol/L).



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Shake-Flask Solubility Determination Workflow.

Determination of pKa (Potentiometric Titration)

Potentiometric titration is a precise method for determining the acid dissociation constant (pKa) of a substance.

Methodology:

- **Sample Preparation:** A known concentration of **Meralein sodium** is dissolved in a suitable solvent (e.g., water or a water-cosolvent mixture if solubility is limited). The ionic strength of the solution is typically kept constant using an inert salt like KCl.
- **Titration Setup:** The solution is placed in a thermostatted vessel equipped with a calibrated pH electrode and a magnetic stirrer.
- **Titration:** A standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH) is added incrementally to the sample solution.
- **Data Acquisition:** The pH of the solution is recorded after each addition of the titrant, allowing the solution to reach equilibrium at each step.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the inflection point of this curve. For a weak acid, the pH at the half-equivalence point is equal to the pKa.

Stability Profile

Specific stability data for **Meralein sodium** is not extensively documented. However, as an organomercurial compound, its stability in solution can be influenced by factors such as pH, light, and temperature. The carbon-mercury bond can be susceptible to cleavage under certain conditions. For drug development purposes, a comprehensive stability testing program should be established, including forced degradation studies under various stress conditions (acidic, basic, oxidative, photolytic, and thermal) to identify potential degradation products and establish a stability-indicating analytical method.

Mechanism of Action

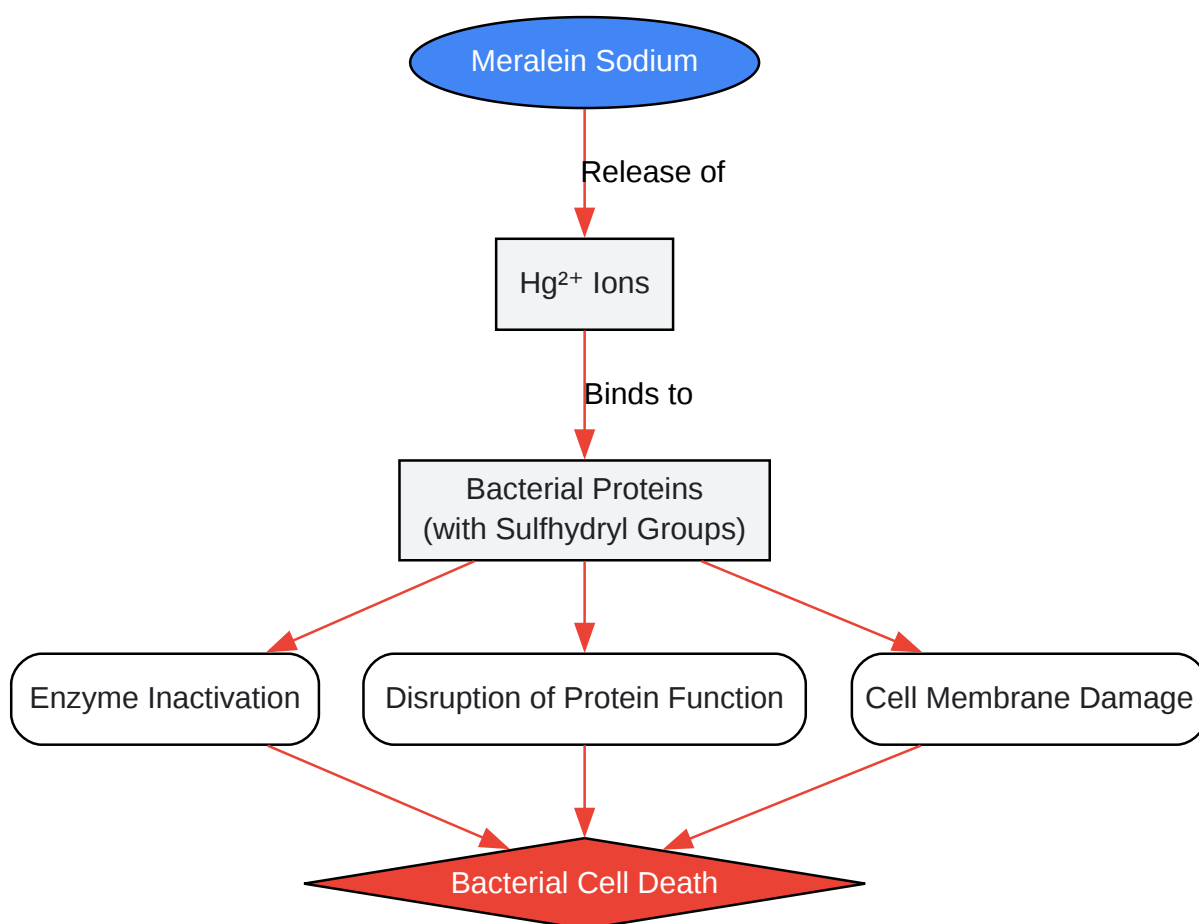
Meralein sodium's utility as an antiseptic stems from its nature as an organomercurial compound. While a specific signaling pathway in the modern sense is not applicable, the

general mechanism of action for such compounds is understood to involve the high affinity of mercury for sulfhydryl (-SH) groups.

Mercury ions, released from the organomercurial structure, can covalently bind to the sulfhydryl groups present in the cysteine residues of proteins. This binding can lead to:

- **Enzyme Inactivation:** Many enzymes rely on free sulfhydryl groups for their catalytic activity. The binding of mercury can disrupt the enzyme's three-dimensional structure and inactivate it.
- **Disruption of Protein Function:** The alteration of protein structure can affect not only enzymes but also structural proteins and transport proteins, leading to a general disruption of cellular processes.
- **Membrane Damage:** Interaction with proteins in the cell membrane can compromise its integrity, leading to leakage of cellular contents and cell death.

This broad-spectrum interaction with essential proteins is what confers the antimicrobial properties to organomercurial compounds like **Meralein sodium**.



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General Antimicrobial Mechanism of Organomercurials.

Conclusion

Meralein sodium is an organomercurial antiseptic whose physicochemical properties are not extensively documented in contemporary scientific literature. This guide has consolidated the available information and provided standardized experimental protocols for the determination of key characteristics such as solubility and pKa. The proposed mechanism of action, typical of organomercurials, involves the interaction with sulfhydryl groups in bacterial proteins, leading to cell death. For professionals in drug development and research, the application of the outlined experimental methodologies is crucial for a comprehensive characterization of this compound for any modern application.

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References

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